

Application Note: 3,5,5-Trimethylnonane as a Reference Standard in Hydrocarbon Analysis

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Compound of Interest

Compound Name: 3,5,5-Trimethylnonane

CAS No.: 62184-25-2

Cat. No.: B14563254

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Introduction

The accurate quantification of individual hydrocarbon components in complex mixtures, such as gasoline and other petroleum products, is critical for quality control, regulatory compliance, and process optimization in the petrochemical industry. Gas chromatography (GC) is a powerful technique for separating these volatile compounds. The use of a stable, non-reactive internal standard is paramount for achieving high precision and accuracy in quantitative GC analysis, as it corrects for variations in sample injection volume, instrument response, and sample matrix effects.

3,5,5-Trimethylnonane, a branched C₁₂ alkane, possesses properties that make it a suitable candidate for use as a reference standard in the analysis of hydrocarbons, particularly in the gasoline range (C₄-C₁₂). Its branched structure provides good stability, and its boiling point is within the typical elution range of gasoline components, ensuring it will chromatograph under similar conditions without co-eluting with common target analytes. This application note provides a detailed protocol for the use of **3,5,5-trimethylnonane** as an internal standard for the quantitative analysis of hydrocarbons in a synthetic gasoline mixture using gas chromatography with flame ionization detection (GC-FID).

Physicochemical Properties of **3,5,5-Trimethylnonane**

A summary of the key physicochemical properties of **3,5,5-trimethylnonane** is presented in Table 1.^{[1][2]} These properties are essential for determining its suitability as a reference standard and for predicting its chromatographic behavior.

Property	Value
Molecular Formula	C ₁₂ H ₂₆ ^[1]
Molecular Weight	170.33 g/mol ^[1]
CAS Number	62184-25-2 ^[1]
IUPAC Name	3,5,5-trimethylnonane ^[1]

Experimental Protocols

1. Preparation of Stock and Standard Solutions

- Internal Standard Stock Solution (IS Stock): Accurately weigh approximately 100 mg of high-purity (>99%) **3,5,5-trimethylnonane** and dissolve it in 100 mL of n-pentane to prepare a stock solution of approximately 1 mg/mL.
- Calibration Standard Stock Solution (CS Stock): Prepare a stock solution containing a mixture of representative hydrocarbons (e.g., n-hexane, n-heptane, n-octane, toluene, ethylbenzene, xylenes) at known concentrations (e.g., 1 mg/mL each) in n-pentane.
- Working Calibration Standards: Prepare a series of at least five working calibration standards by making serial dilutions of the CS Stock solution with n-pentane. Spike each calibration standard with a fixed amount of the IS Stock solution to achieve a constant concentration of **3,5,5-trimethylnonane** (e.g., 100 µg/mL) in each standard.

2. Sample Preparation

- For a synthetic gasoline sample, accurately weigh approximately 1 g of the sample into a 10 mL volumetric flask.

- Add a precise volume of the IS Stock solution to achieve a final concentration of approximately 100 µg/mL of **3,5,5-trimethylnonane**.
- Dilute to the mark with n-pentane and mix thoroughly.

3. Gas Chromatography (GC) Analysis

The analysis of hydrocarbon mixtures is typically performed using a high-resolution capillary GC system. The following conditions are representative for a detailed hydrocarbon analysis (DHA).[3][4][5][6][7][8]

Parameter	Value
Gas Chromatograph	Agilent 7890B GC System or equivalent
Column	Rtx-DHA-100, 100 m x 0.25 mm ID, 0.50 µm film thickness[3][4]
Carrier Gas	Helium or Hydrogen[3][6]
Inlet Temperature	250 °C
Injection Volume	1.0 µL
Split Ratio	150:1[5]
Oven Program	35 °C (hold 10 min), ramp at 2 °C/min to 200 °C (hold 10 min)
Detector	Flame Ionization Detector (FID)
Detector Temperature	275 °C[4]
Hydrogen Flow	40 mL/min[4]
Air Flow	400 mL/min
Makeup Gas (N ₂)	30 mL/min

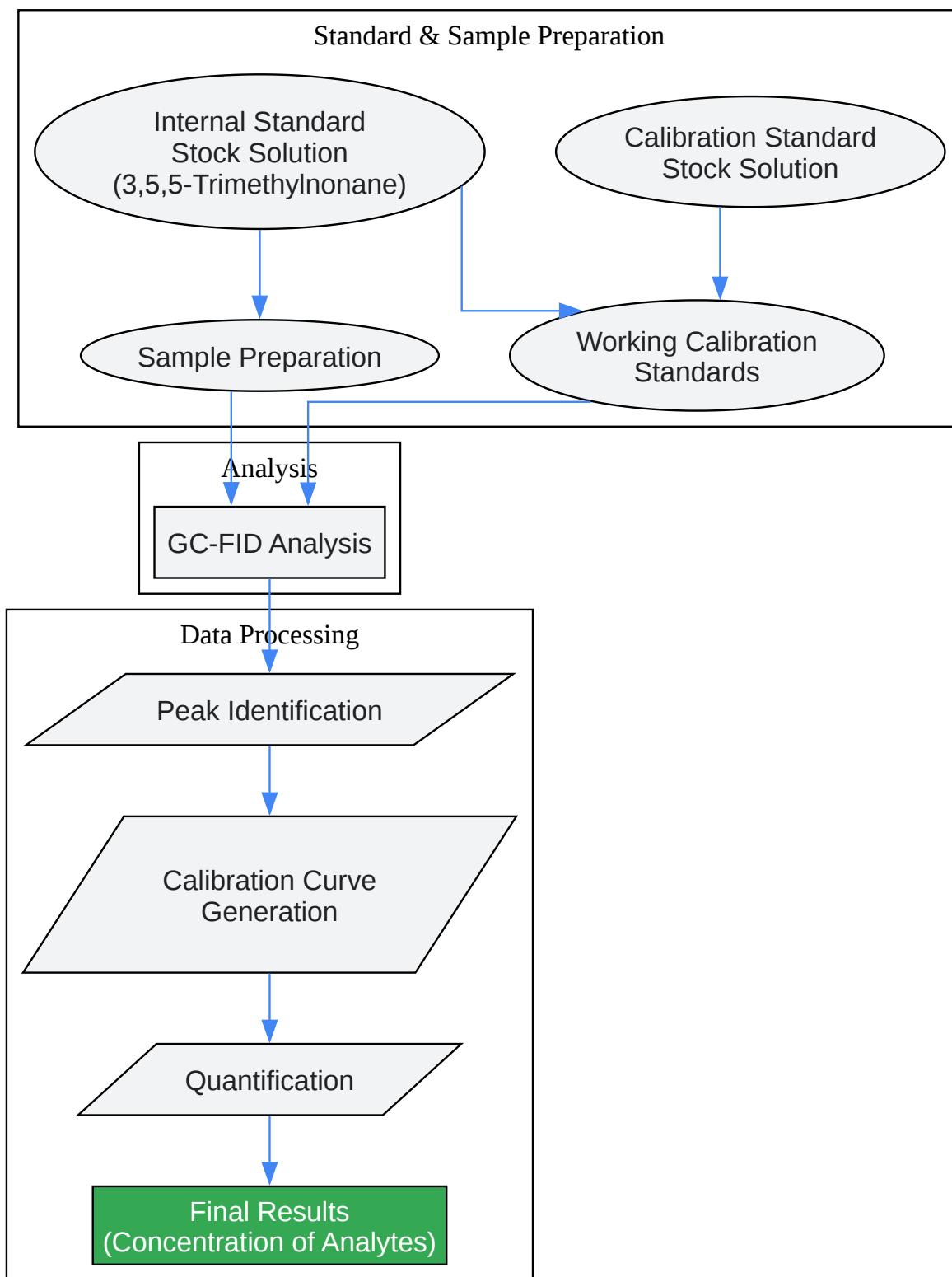
4. Data Analysis and Quantification

- Identification: Identify the hydrocarbon components and the internal standard in the chromatograms by comparing their retention times with those of the prepared calibration standards.
- Calibration Curve: For each target analyte, plot the ratio of the peak area of the analyte to the peak area of the internal standard ($\text{AreaAnalyte} / \text{AreaIS}$) against the concentration of the analyte. Perform a linear regression to obtain the calibration curve and the response factor (RF) for each analyte relative to the internal standard.
- Quantification: Calculate the concentration of each analyte in the sample using the following equation:

$$\text{ConcentrationAnalyte} = (\text{AreaAnalyte} / \text{AreaIS}) * (\text{ConcentrationIS} / \text{RFAAnalyte})$$

Workflow and Logical Relationships

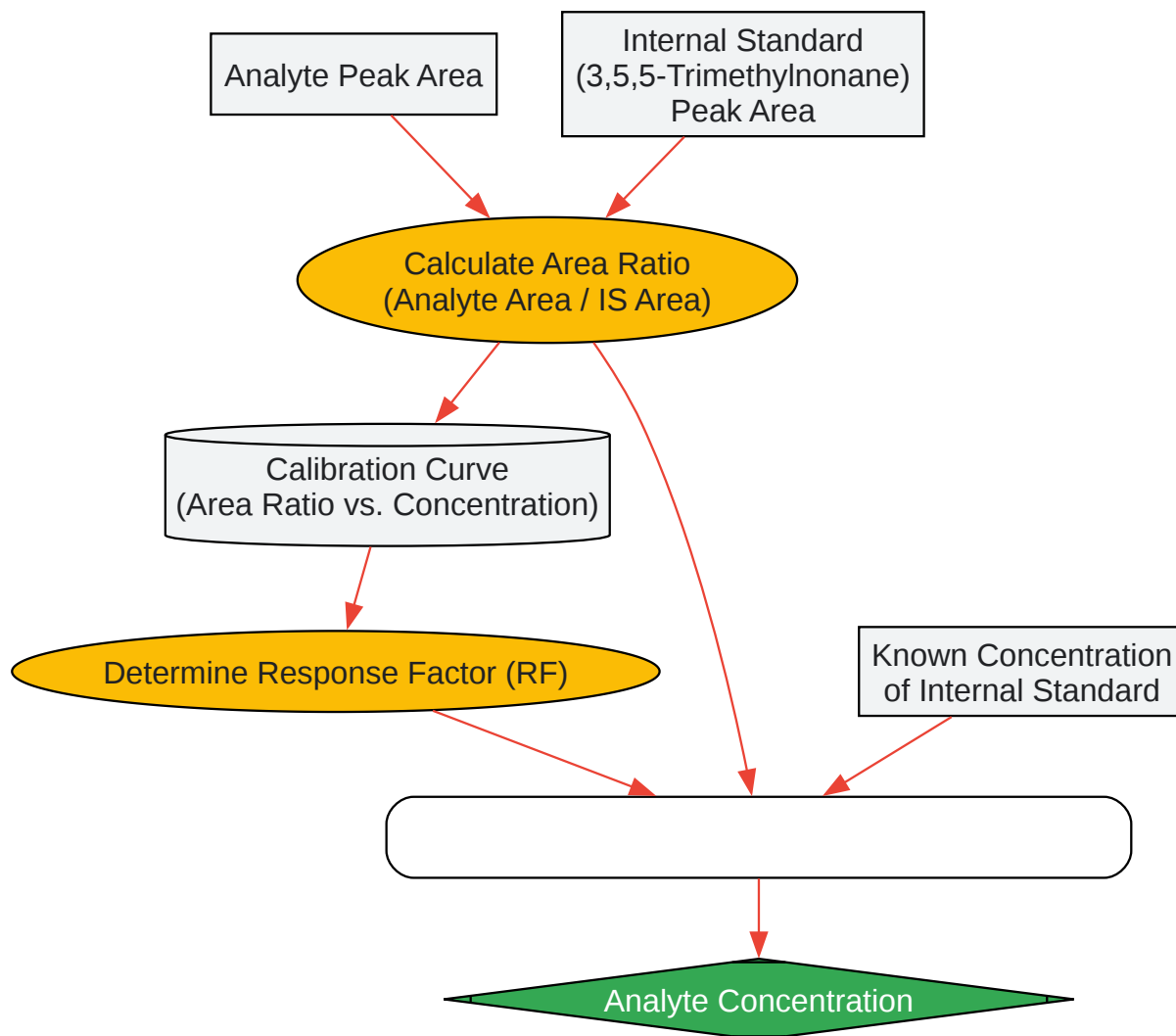
The overall workflow for the quantitative analysis of hydrocarbons using **3,5,5-trimethylnonane** as an internal standard is depicted in the following diagram.



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Caption: Workflow for hydrocarbon analysis using an internal standard.

A more detailed logical relationship for the quantification process is illustrated below.



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Caption: Logic diagram for internal standard quantification.

Conclusion

This application note provides a comprehensive protocol for the use of **3,5,5-trimethylnonane** as an internal standard for the quantitative analysis of hydrocarbons by GC-FID. The described methodology, including sample preparation, instrumental analysis, and data processing, offers

a robust framework for obtaining accurate and precise results. The choice of an appropriate internal standard is crucial for reliable quantification, and **3,5,5-trimethylnonane** demonstrates suitable characteristics for this purpose in the context of detailed hydrocarbon analysis. Researchers and analysts can adapt this protocol to their specific applications and instrumentation.

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